

Technical Support Center: C17200 Beryllium Copper Age Hardening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: COPPER BERYLLIUM

Cat. No.: B1143545

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with C17200 beryllium copper. The following information addresses common issues encountered during the age-hardening process and its effect on the alloy's mechanical properties.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle behind the age hardening of C17200?

A1: The high strength of C17200 is achieved through a precipitation hardening heat treatment. This process involves two main stages: solution annealing and age hardening. During solution annealing, the alloy is heated to a high temperature (typically 760-780°C) to dissolve the beryllium into the copper matrix, followed by rapid quenching to trap this solid solution at room temperature. The subsequent age hardening, performed at a lower temperature (typically 320-340°C), causes the precipitation of fine, beryllium-rich particles (gamma prime and gamma double prime phases) within the copper matrix. These precipitates hinder dislocation movement, thereby significantly increasing the strength and hardness of the alloy.^[1]

Q2: What are the typical aging temperatures and times for C17200?

A2: Age hardening temperatures for C17200 typically range from 260°C to 370°C (500°F to 700°F). The time required to achieve peak mechanical properties is inversely related to the aging temperature. Lower temperatures require longer aging times, while higher temperatures require shorter times. For example, at 290°C (550°F), it may take around 30 hours to reach

peak strength, whereas at 370°C (700°F), peak strength can be achieved in as little as 30 minutes.[2][3][4] A standard treatment to achieve peak properties is often around 315°C (600°F) for 2 to 3 hours.[5]

Q3: What is the difference between under-aging, peak-aging, and over-aging C17200?

A3:

- Under-aging: This occurs when the aging process is stopped before the alloy reaches its maximum strength. Under-aged C17200 typically exhibits higher ductility and toughness compared to the peak-aged condition.[4]
- Peak-aging: This is the state where the alloy achieves its maximum tensile strength and hardness. This is due to the optimal size and distribution of the strengthening precipitates.
- Over-aging: If the aging process continues beyond the peak, the precipitates begin to coarsen, leading to a decrease in strength and hardness. However, over-aging can improve the alloy's electrical and thermal conductivity, as well as its dimensional stability.[4]

Q4: Does C17200 age at room temperature?

A4: No, C17200 beryllium copper does not age harden at room temperature, even when stored for extended periods. The precipitation process requires elevated temperatures to activate the diffusion of beryllium atoms.[4]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Lower than expected hardness or strength after aging.	1. Incorrect aging time or temperature: The combination of time and temperature did not allow for optimal precipitation. 2. Incomplete solution annealing: Not all of the beryllium was dissolved into the copper matrix prior to quenching. 3. Slow quenching rate: A slow quench from the solution annealing temperature can allow for some premature precipitation, reducing the amount of beryllium available for subsequent age hardening.	1. Verify aging parameters: Refer to the provided data tables to select the appropriate aging time and temperature for your desired properties. Ensure your furnace is properly calibrated. For high-temperature aging (e.g., 370°C), precise time control (within ± 3 minutes) is critical. [4] 2. Ensure proper solution annealing: Heat the material to the recommended temperature (760-780°C) and hold for a sufficient time to ensure complete dissolution of beryllium. 3. Use a rapid quench: Immediately quench the material in water after solution annealing to retain the supersaturated solid solution.
Distortion or warping of parts during aging.	1. Non-uniform heating or cooling: Can create internal stresses. 2. Residual stresses from prior cold working or machining: These stresses can be relieved unevenly during the aging process.	1. Ensure uniform heating: Use a furnace with good temperature uniformity and circulation. For larger parts, consider strategic placement to ensure even heating. 2. Stress relief: If parts have been heavily cold-worked, a stress-relief anneal may be necessary before the final aging treatment. Fixturing the parts during aging can also help maintain their shape.

Inconsistent mechanical properties across a batch of samples.	1. Temperature variation within the furnace: Different parts of the furnace may be at slightly different temperatures. 2. Variation in material composition or prior processing: Inconsistencies in the raw material can lead to different responses to heat treatment.	1. Characterize your furnace: Map the temperature distribution within your furnace to identify any hot or cold spots. Place samples in the most uniform temperature zone. 2. Ensure material consistency: Use material from the same batch and with a consistent processing history for critical applications.
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Experimental Protocols

Detailed Methodology for Age Hardening of C17200

- Solution Annealing:
 - Heat the C17200 alloy to a temperature between 760°C and 780°C in a calibrated furnace.
 - Hold the alloy at this temperature for a sufficient duration to ensure complete dissolution of the beryllium into the copper matrix. This time will depend on the cross-sectional thickness of the material.
 - Immediately and rapidly quench the alloy in water to room temperature. This step is crucial to "lock in" the supersaturated solid solution.
- Age Hardening (Precipitation Hardening):
 - Place the solution-annealed and quenched C17200 alloy into a calibrated furnace preheated to the desired aging temperature (e.g., 315°C, 345°C, or 370°C).
 - Hold the alloy at the aging temperature for the specified duration as determined by your experimental plan. Refer to the data tables below for guidance on the relationship between aging time, temperature, and resulting mechanical properties.

- After the specified aging time has elapsed, remove the alloy from the furnace and allow it to cool in air to room temperature. The cooling rate from the aging temperature is not as critical as the quench from the solution annealing temperature.

Methodology for Mechanical Property Testing

- Tensile Testing:
 - Prepare tensile test specimens according to ASTM E8 standards.
 - Conduct uniaxial tensile tests at room temperature using a universal testing machine.
 - Determine the ultimate tensile strength (UTS), 0.2% offset yield strength (YS), and elongation.
- Hardness Testing:
 - Measure the Rockwell C hardness (HRC) of the heat-treated samples using a calibrated Rockwell hardness tester.
 - Ensure the surface of the sample is properly prepared (clean, smooth, and flat) before making indentations.

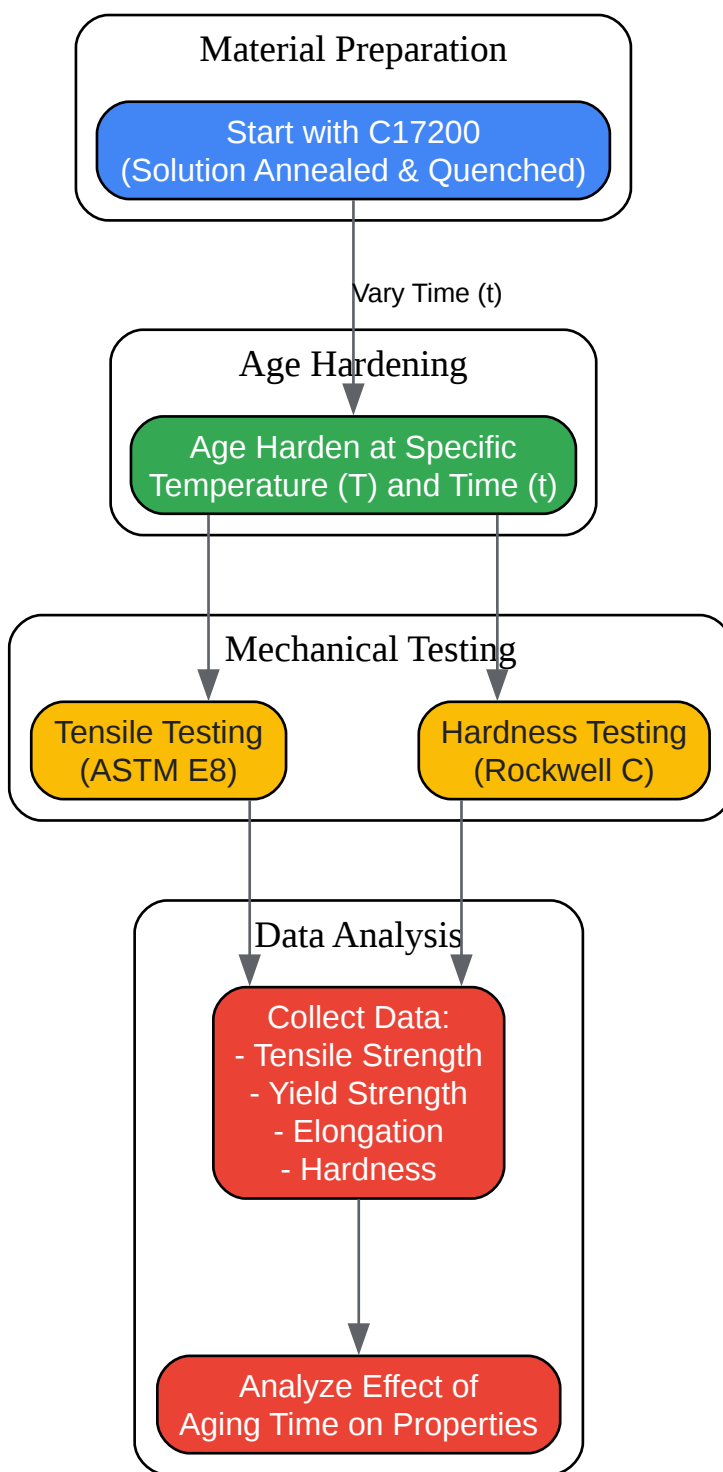
Data Presentation

Table 1: Effect of Aging Time and Temperature on the Mechanical Properties of C17200 (Alloy 25 1/2H Temper)

Aging Temperature (°C)	Aging Time (hours)	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness (HRC)
315	0.5	1172	1034	7	36
1	1276	1138	5	38	
2	1344	1207	4	40	
3	1310	1172	4	39	
4	1276	1138	5	38	
345	0.5	1310	1172	4	39
1	1379	1241	3	41	
2	1276	1138	5	38	
3	1207	1069	6	36	
370	0.25	1310	1172	4	39
0.5	1344	1207	4	40	
1	1241	1103	5	37	
2	1138	965	7	34	

Note: Bolded values indicate approximate peak properties for the given temperature. Data is compiled and extrapolated from graphical representations in technical literature.

Mandatory Visualization



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Caption: Experimental workflow for investigating the effects of aging time.

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- To cite this document: BenchChem. [Technical Support Center: C17200 Beryllium Copper Age Hardening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143545#effects-of-aging-time-on-the-mechanical-properties-of-c17200]

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